

potential research applications of 4-(methoxymethyl)morpholine

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Compound of Interest

Compound Name: Morpholine, 4-(methoxymethyl)-

CAS No.: 7309-48-0

Cat. No.: B3193573

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Abstract

This technical guide provides a comprehensive exploration of the potential research applications of 4-(methoxymethyl)morpholine, a derivative of the medically significant morpholine scaffold. While direct experimental data on this specific compound is limited, this document extrapolates from the well-established roles of the morpholine nucleus in drug discovery and the known chemical reactivity of N-alkoxymethyl amines to present a scientifically grounded perspective on its potential utility. We will delve into the synthesis, physicochemical properties, and prospective applications in medicinal chemistry, organic synthesis, and materials science. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage novel chemical entities for innovative research endeavors.

The Morpholine Scaffold: A Privileged Element in Modern Chemistry

The morpholine ring is a cornerstone in medicinal chemistry, frequently referred to as a "privileged scaffold".^{[1][2]} This designation stems from its recurring presence in a multitude of approved and experimental drugs.^{[2][3][4]} The advantageous physicochemical and metabolic properties of the morpholine moiety, combined with its straightforward synthetic accessibility, make it a highly desirable component in the design of bioactive molecules.^{[2][5]}

The incorporation of a morpholine ring into a molecule can confer several benefits:

- **Enhanced Aqueous Solubility:** The ether oxygen of the morpholine ring can act as a hydrogen bond acceptor, which can improve the solubility of a compound in aqueous media, a critical factor for drug delivery and bioavailability.^[1]
- **Metabolic Stability:** The morpholine ring is generally resistant to metabolic degradation, which can lead to an improved pharmacokinetic profile of a drug candidate.^{[1][4]}
- **Modulation of Physicochemical Properties:** The weak basicity of the morpholine nitrogen (pKa of the conjugate acid is ~8.4) allows for fine-tuning of a molecule's ionization state at physiological pH, which is crucial for its absorption, distribution, metabolism, and excretion (ADME) properties.^[6]
- **Versatile Synthetic Handle:** The secondary amine of morpholine provides a readily available site for functionalization, allowing for the facile introduction of this beneficial scaffold into a wide range of molecular architectures.^{[2][5]}

The prevalence of the morpholine motif in successful drug molecules underscores its importance and provides a strong rationale for the exploration of novel morpholine derivatives.^[7]

Table 1: Comparison of Physicochemical Properties of Morpholine and a Related N-Alkyl Derivative

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	pKa (conjugate acid)
Morpholine	C ₄ H ₉ NO	87.12	129	8.4
4-Methylmorpholine	C ₅ H ₁₁ NO	101.15	116-118	7.4

Data compiled from various sources.

4-(Methoxymethyl)morpholine: Physicochemical Profile and Synthetic Considerations

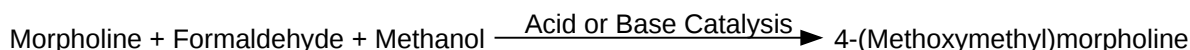
4-(Methoxymethyl)morpholine introduces an N-methoxymethyl group to the morpholine nitrogen. This substitution is anticipated to modulate the electronic and steric properties of the parent scaffold in several key ways.

Predicted Physicochemical Properties

- **Basicity:** The introduction of the electron-withdrawing methoxymethyl group is expected to further reduce the basicity of the morpholine nitrogen compared to N-alkylated derivatives like 4-methylmorpholine. This could be advantageous in drug design for minimizing off-target interactions with biological amines.
- **Solubility:** The additional ether linkage in the methoxymethyl group may further enhance aqueous solubility through increased hydrogen bonding capacity.
- **Lipophilicity:** The methoxymethyl group will contribute to the overall lipophilicity of the molecule, a parameter that can be fine-tuned to optimize membrane permeability and target engagement.^[8]
- **Chemical Stability:** The N-alkoxymethyl linkage is generally stable under neutral and basic conditions but can be labile under acidic conditions, a property that could be exploited in certain applications.

Proposed Synthesis of 4-(Methoxymethyl)morpholine

A plausible and efficient synthesis of 4-(methoxymethyl)morpholine can be envisioned through the N-alkoxymethylation of morpholine.



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Caption: Proposed synthetic route to 4-(methoxymethyl)morpholine.

Experimental Protocol: Proposed Synthesis of 4-(Methoxymethyl)morpholine

- To a stirred solution of morpholine (1.0 eq) in methanol, add aqueous formaldehyde (1.1 eq).
- The reaction mixture can be stirred at room temperature or gently heated to facilitate the formation of the hemiaminal intermediate.
- Acid or base catalysis can be employed to promote the subsequent dehydration to the corresponding iminium ion, which is then trapped by methanol.
- The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, the reaction mixture is worked up by neutralization and extraction with a suitable organic solvent.
- The crude product is then purified by distillation or column chromatography to yield pure 4-(methoxymethyl)morpholine.

This approach is based on well-established methods for the N-alkoxymethylation of amines.[9]

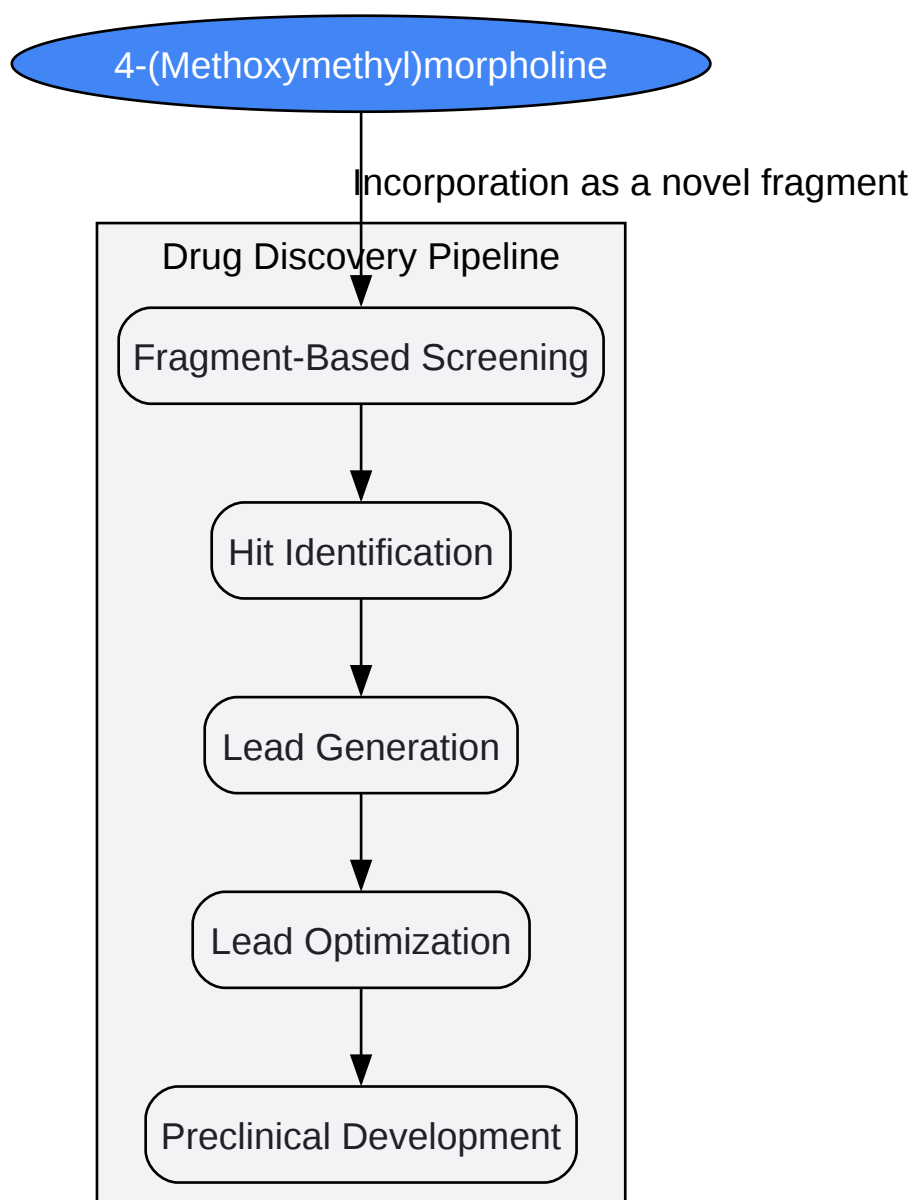
Potential Research Applications

The unique combination of the morpholine scaffold and the N-methoxymethyl group suggests a range of potential research applications for 4-(methoxymethyl)morpholine.

Medicinal Chemistry and Drug Discovery

The morpholine moiety is a key component in numerous drugs, and the introduction of the methoxymethyl group offers a novel vector for chemical space exploration.^[10]

- **As a Bioisostere:** 4-(Methoxymethyl)morpholine can be utilized as a bioisosteric replacement for other N-substituted morpholines or related heterocyclic systems in known bioactive compounds.^[4] This substitution could lead to improved ADME properties, enhanced target binding, or a novel intellectual property position.
- **Fragment-Based Drug Discovery (FBDD):** As a small, functionalized heterocycle, 4-(methoxymethyl)morpholine is an ideal candidate for fragment-based screening campaigns to identify novel starting points for drug discovery programs.
- **Central Nervous System (CNS) Drug Candidates:** The physicochemical properties of the morpholine ring, such as its pKa and balanced lipophilicity, are known to be advantageous for brain permeability.^{[3][6]} The methoxymethyl group could further fine-tune these properties for the development of novel CNS-active agents.^[5]



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Caption: Integration of 4-(methoxymethyl)morpholine into a drug discovery workflow.

Organic Synthesis

The N-methoxymethyl group can serve as a versatile reactive handle, opening up possibilities for 4-(methoxymethyl)morpholine as a building block in organic synthesis.

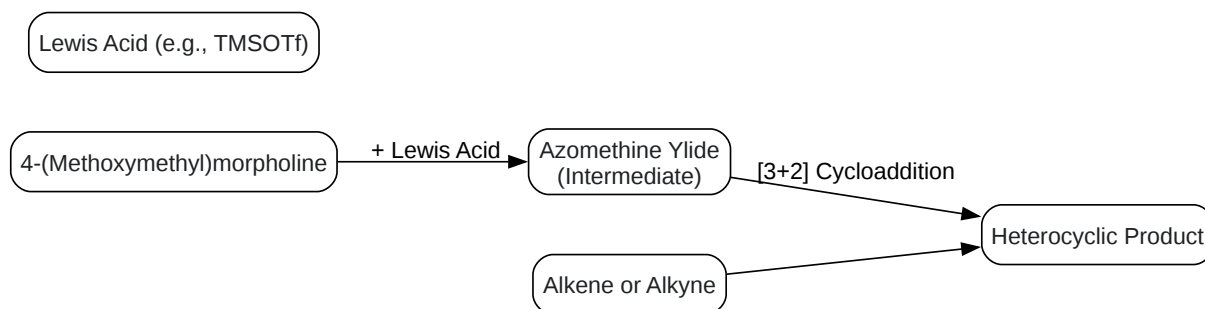
- Precursor to N-Acyliminium Ions: In the presence of a Lewis acid, 4-(methoxymethyl)morpholine can generate a highly reactive N-acyliminium ion. This

intermediate can then participate in a variety of nucleophilic addition reactions, providing a pathway to more complex, functionalized morpholine derivatives.

- Source of Azomethine Ylides: Similar to other N-alkoxymethyl amines, 4-(methoxymethyl)morpholine could potentially serve as a precursor to a non-stabilized azomethine ylide.^{[11][12][13]} These 1,3-dipoles are powerful intermediates for the construction of nitrogen-containing heterocycles through [3+2] cycloaddition reactions.

Experimental Protocol: Proposed Generation and Trapping of a Morphinium-based Azomethine Ylide

- To a solution of 4-(methoxymethyl)morpholine (1.0 eq) in an anhydrous, aprotic solvent (e.g., dichloromethane or acetonitrile), add a suitable dipolarophile (e.g., an electron-deficient alkene or alkyne, 1.2 eq).
- Add a Lewis acid (e.g., trimethylsilyl trifluoromethanesulfonate, TMSOTf, 1.1 eq) dropwise at a controlled temperature (e.g., 0 °C or room temperature).
- The reaction is stirred and monitored by TLC or LC-MS for the consumption of the starting materials and the formation of the cycloadduct.
- Upon completion, the reaction is quenched with a suitable reagent (e.g., saturated aqueous sodium bicarbonate).
- The aqueous layer is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated.
- The crude product is purified by column chromatography to yield the desired heterocyclic product.



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Caption: Proposed [3+2] cycloaddition using 4-(methoxymethyl)morpholine.

Materials Science

The properties of 4-(methoxymethyl)morpholine also suggest its potential use in the development of new materials.

- **Curing Agents and Crosslinkers:** The ability of the N-methoxymethyl group to react under certain conditions could be exploited in the development of novel curing agents for polymers and resins.
- **Functionalized Ionic Liquids:** N-alkoxymethylation is a known strategy for the synthesis of functionalized ionic liquids.[9] 4-(Methoxymethyl)morpholine could serve as a precursor for the synthesis of novel ionic liquids with tailored properties.
- **Organocatalysis:** Chiral morpholine derivatives have been explored as organocatalysts.[14] While 4-(methoxymethyl)morpholine is achiral, it could be used as a scaffold for the development of new classes of organocatalysts.

Conclusion and Future Outlook

4-(Methoxymethyl)morpholine represents a promising yet underexplored chemical entity. Based on the established importance of the morpholine scaffold and the versatile reactivity of the N-methoxymethyl group, this compound holds significant potential for a wide range of research

applications. In medicinal chemistry, it offers a novel building block for the design of next-generation therapeutics with potentially improved pharmacokinetic profiles. In organic synthesis, it can serve as a precursor to reactive intermediates for the construction of complex molecular architectures. Furthermore, its properties suggest potential applications in the field of materials science.

It is our hope that this technical guide will stimulate further research into the synthesis, characterization, and application of 4-(methoxymethyl)morpholine, ultimately unlocking its full potential as a valuable tool for scientific innovation.

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